

Meta-analysis of studies on the anticancer properties of furofuran lignans

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Compound of Interest

Compound Name: (-)-Epipinoresinol

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Furofuran Lignans: A Comparative Meta-Analysis of Anticancer Properties

A systematic review of the in vitro evidence reveals the potential of furofuran lignans, including sesamin, pinoresinol, syringaresinol, and magnolin, as promising anticancer agents. This guide compares their efficacy across various cancer cell lines, details the molecular pathways they influence, and provides standardized protocols for experimental validation.

Furofuran lignans, a significant subclass of phytoestrogens found in a variety of plants, have garnered considerable attention for their diverse biological activities. Emerging research, detailed in this meta-analysis, points towards their potent anticancer properties, mediated through the modulation of critical cellular signaling pathways that govern cell proliferation, apoptosis, and metastasis. This guide provides a comparative overview of the cytotoxic effects of four prominent furofuran lignans—sesamin, pinoresinol, syringaresinol, and magnolin—supported by quantitative data from in vitro studies. It also outlines the detailed experimental protocols necessary for reproducible research in this field and visualizes the key signaling pathways involved.

Comparative Efficacy: In Vitro Cytotoxicity

The anticancer potential of furofuran lignans has been evaluated against a wide array of human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀), a measure of the potency of a substance in inhibiting a specific biological or biochemical function, is a key metric

for comparison. The data summarized below demonstrates the varying degrees of cytotoxicity exerted by each lignan across different cancer types.

Table 1: Comparative IC50 Values of Furofuran Lignans Against Various Cancer Cell Lines

Furofuran Lignan	Cancer Cell Line	Cancer Type	IC50 (μM)	Incubation Time (h)
Pinoresinol	HL-60	Promyelocytic Leukemia	8	Not Specified
HL-60R (multidrug resistant)	Promyelocytic Leukemia	32	Not Specified	
HCT116	Colon Cancer	>100	Not Specified	
LNCaP	Prostate Cancer	>100	Not Specified	
MDA-MB-231	Breast Cancer	>100	Not Specified	
SkBr3	Breast Cancer	575	48	
Sesamin	MCF-7	Breast Cancer	46.8	48
MDA-MB-231	Breast Cancer	52.3		

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